

Technical Support Center: Cobalt Tricarbonyl Nitrosyl Waste Management

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Compound of Interest

Compound Name: Cobalt tricarbonyl nitrosyl

Cat. No.: B13735155

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **Cobalt tricarbonyl nitrosyl** waste. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Frequently Asked Questions (FAQs)

Q1: What is **Cobalt tricarbonyl nitrosyl** and what are its primary hazards?

Cobalt tricarbonyl nitrosyl, with the chemical formula $\text{Co}(\text{CO})_3\text{NO}$, is a dark red, volatile organocobalt compound.[1][2] It is highly toxic and shares hazardous properties similar to nickel tetracarbonyl.[1][2] The primary hazards include high acute toxicity if swallowed or inhaled, and it is suspected of causing cancer.[3] It is also flammable and sensitive to air.[3]

Q2: How should I store **Cobalt tricarbonyl nitrosyl** and its waste?

Store **Cobalt tricarbonyl nitrosyl** in tightly sealed containers, protected from light, at temperatures below 5°C.[4] It should be stored under an inert atmosphere as it is air-sensitive.[3] The storage area must be well-ventilated and away from heat, sparks, and open flames.[4] Incompatible materials, such as oxidizing agents, must be stored separately.[4] Waste should be stored in the same manner, in clearly labeled, sealed containers.

Q3: What are the decomposition products of **Cobalt tricarbonyl nitrosyl**?

Cobalt tricarbonyl nitrosyl decomposes at temperatures exceeding 65°C.[4] It also decomposes slowly in contact with moist air or water.[4] Hazardous decomposition products include cobalt, carbon monoxide, cobalt oxide, and nitrous oxide.[4]

Q4: What personal protective equipment (PPE) is required when handling this compound?

Appropriate PPE is essential. This includes:

- Hand Protection: Neoprene or nitrile rubber gloves.[4]
- Eye Protection: Chemical goggles. Contact lenses should not be worn.[4]
- Skin and Body Protection: A lab coat or other suitable protective clothing.[4]
- Respiratory Protection: Work should be conducted in a fume hood with exhaust ventilation. [3][4] If there is a risk of inhalation, appropriate respiratory protection is recommended.[4]

Q5: What is the immediate first aid response for exposure?

- Ingestion: If swallowed, call a doctor or poison center immediately and rinse the mouth.[4]
- Inhalation: Move the individual to fresh air and seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing immediately and rinse the affected skin with water.[2]
- Eye Contact: Flush with copious amounts of water and seek medical attention.

Troubleshooting Guide

Issue	Probable Cause	Solution
A container of Cobalt tricarbonyl nitrosyl has been found outside of cold storage.	Improper storage, leading to potential decomposition.	Do not open the container. Assess for any signs of pressure buildup or container degradation. If the material appears stable, carefully move it to a designated hazardous waste storage area. If there are signs of instability, evacuate the immediate area and contact your institution's Environmental Health and Safety (EHS) office.
A small spill (<5 mL) has occurred in a fume hood.	Accidental spillage during handling.	Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the contaminated absorbent into a designated hazardous waste container. Clean the spill area thoroughly. Report the spill to your EHS office. [4]
The liquid has changed color or a precipitate has formed.	Decomposition due to exposure to air, moisture, or temperatures above 65°C. [4]	The material is likely unstable and should not be used. Treat the entire container as hazardous waste. Do not attempt to open it if there are any signs of pressure buildup.

Data Presentation

Summary of Chemical Properties and Hazards

Property	Value	Reference
Chemical Formula	C_3CoNO_4	[4]
Appearance	Dark red liquid/oil	[1][3]
Molecular Weight	172.97 g/mol	[3]
Melting Point	-1°C	[3]
Boiling Point	50°C	[3]
Decomposition Temp.	> 65°C	[4]
Primary Hazards	Highly toxic, suspected carcinogen, flammable, air-sensitive	[3]

Experimental Protocols

Protocol 1: Small-Scale Neutralization of **Cobalt Tricarbonyl Nitrosyl** Waste

This protocol describes a method for the chemical neutralization of small quantities of **Cobalt tricarbonyl nitrosyl** waste through oxidation. This procedure should only be performed by trained personnel in a certified chemical fume hood.

Materials:

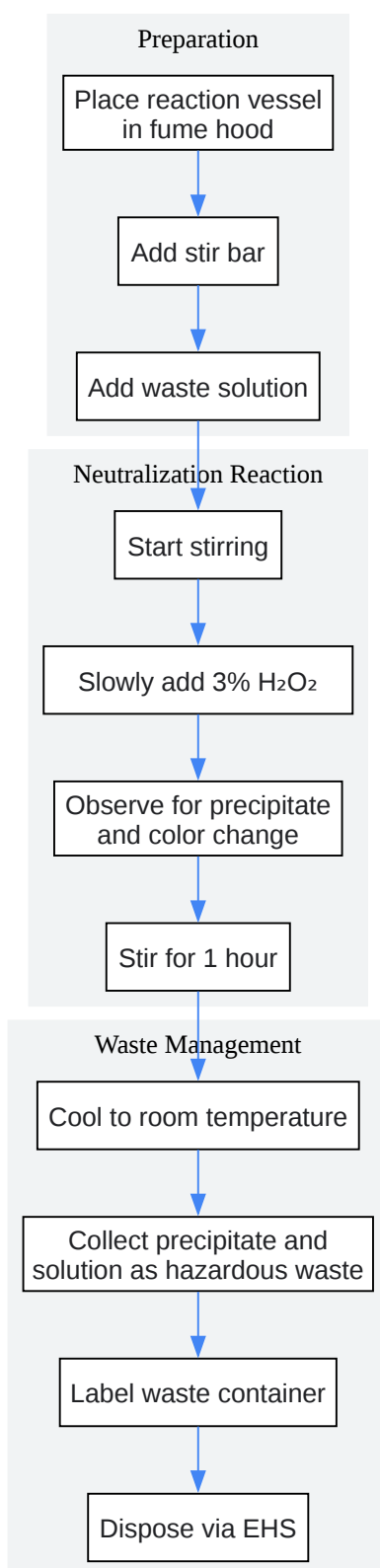
- **Cobalt tricarbonyl nitrosyl** waste
- 3% Hydrogen Peroxide (H_2O_2) solution
- Stir plate and stir bar
- Appropriate reaction vessel (e.g., Erlenmeyer flask)
- Designated hazardous waste container

Procedure:

- Place the reaction vessel on a stir plate within a chemical fume hood.

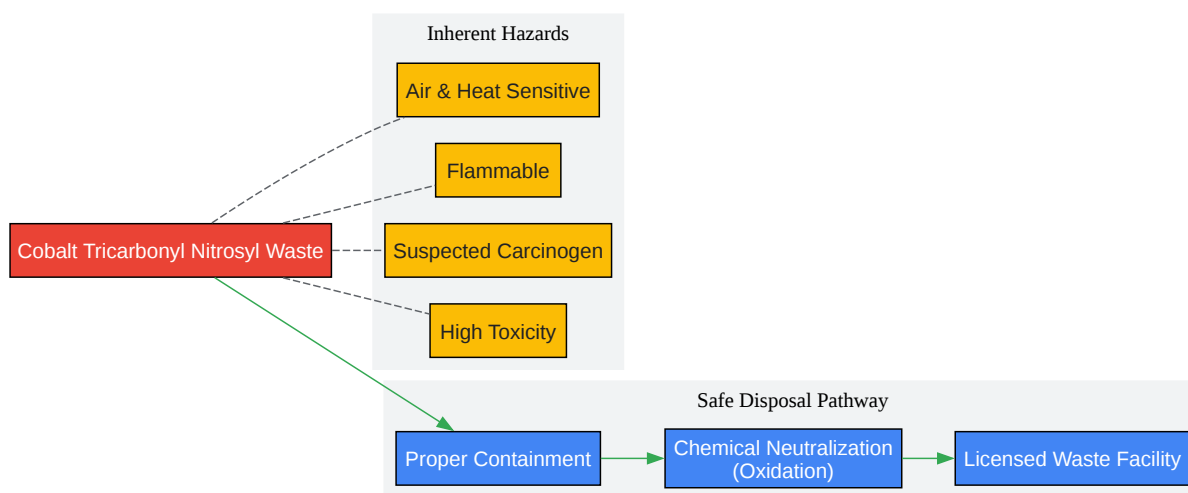
- Add a stir bar to the vessel.
- Slowly and carefully add the **Cobalt tricarbonyl nitrosyl** waste to the reaction vessel.
- Begin stirring the waste solution gently.
- Slowly add a 3% hydrogen peroxide solution dropwise to the stirring waste. An excess of the peroxide solution should be used to ensure complete oxidation. Oxidation is a suggested method for neutralizing metal carbonyls, which may lead to the precipitation of safer metal hydroxide species.
- Observe the reaction. A color change and the formation of a precipitate are expected.
- Continue stirring the mixture for at least one hour to ensure the reaction is complete.
- Once the reaction has ceased and the mixture has cooled to room temperature, the resulting precipitate and solution should be collected as hazardous waste.
- Label the waste container appropriately, indicating the contents and that a neutralization reaction has been performed.
- Dispose of the waste through your institution's hazardous waste management program.

Mandatory Visualizations



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Caption: Workflow for the small-scale neutralization of **Cobalt tricarbonyl nitrosyl** waste.



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Caption: Logical relationship between hazards and the safe disposal pathway for the waste.

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